

Technical Support Center: 4-Acetyl-3-methylpyridine

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Compound of Interest

Compound Name: 4-Acetyl-3-methylpyridine

CAS No.: 82352-00-9

Cat. No.: B1601820

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A Senior Application Scientist's Guide to Proper Storage and Handling

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Acetyl-3-methylpyridine** (CAS No. 51227-30-6) is not readily available in public databases. The following guidance is synthesized from technical data for structurally related compounds, including other acetylpyridines and methylated pyridines, and reflects established best practices for handling pyridine derivatives in a research setting. Researchers must conduct their own risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before use.

Frequently Asked Questions (FAQs)

Q1: How should I store neat **4-Acetyl-3-methylpyridine** upon receipt?

Proper storage is critical to maintain the integrity of **4-Acetyl-3-methylpyridine**. Based on data for similar pyridine derivatives, it is recommended to store the compound in a cool, dry, and well-ventilated area.^{[1][2][3][4]} The container should be tightly sealed to prevent moisture absorption and exposure to the atmosphere.^{[1][2][3][4][5]} For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) is advisable.^{[6][7]}

Q2: What is the recommended storage temperature for this compound?

While a specific temperature is not defined for **4-Acetyl-3-methylpyridine**, general guidance for pyridine derivatives suggests storage in a cool place.^{[3][4]} Some sources for related compounds recommend refrigeration to maintain product quality.^[8] Therefore, storing at 2-8°C is a prudent measure, especially for long-term storage.

Q3: Is **4-Acetyl-3-methylpyridine** sensitive to light or air?

Yes, pyridine derivatives can be sensitive to both light and air.^[9] It is recommended to store the compound in a light-resistant container, such as an amber vial, and in a shaded area.^[9] Sensitivity to air is also a concern, which is why storage under an inert gas is recommended to prevent potential degradation.^{[6][7][9]}

Q4: The compound has a slight yellow to brown color. Is it still usable?

Many pyridine derivatives can appear as colorless to pale yellow or brown liquids or solids. While a slight coloration may not necessarily indicate significant degradation, a noticeable change in color over time could suggest impurity buildup or decomposition. It is advisable to verify the purity of the compound using an appropriate analytical method (e.g., NMR, GC-MS) if you have concerns about its quality.

Q5: What solvents are compatible with **4-Acetyl-3-methylpyridine** for preparing stock solutions?

Based on information for related acetylpyridines, this compound is expected to be soluble in many common organic solvents. For preparing stock solutions, solvents such as DMSO, DMF, or ethanol are likely suitable. It is always best practice to perform a small-scale solubility test before preparing a large stock solution.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify the storage conditions (temperature, inert atmosphere, light protection). If degradation is suspected, confirm the purity of the compound analytically before further use.
Difficulty dissolving the compound	Incorrect solvent choice or low-quality solvent.	Perform small-scale solubility tests with different high-purity, anhydrous solvents. Ensure the solvent is appropriate for your experimental system.
Precipitate forms in the stock solution over time	The solution may be supersaturated, or the compound may be degrading.	Try gently warming the solution to redissolve the precipitate. If it persists, prepare a fresh, less concentrated stock solution. Store stock solutions at the recommended temperature and use them within a reasonable timeframe.

Physicochemical Properties of Pyridine Derivatives

The following table summarizes typical properties of related acetyl- and methyl-pyridines to provide a general understanding.

Property	3-Acetylpyridine	4-Acetylpyridine	4-Methylpyridine
CAS Number	350-03-8[10][11]	1122-54-9[5][12]	108-89-4[2]
Molecular Formula	C7H7NO[8]	C7H7NO[5]	C6H7N[2]
Molecular Weight	121.14 g/mol [8]	121.14 g/mol [5]	93.13 g/mol
Boiling Point	220 °C[8]	212 °C[13]	145 °C
Flash Point	104 °C[8]	86.67 °C[12]	134 °F (56.7 °C)[2]

Experimental Protocols

Protocol for Preparing a Stock Solution

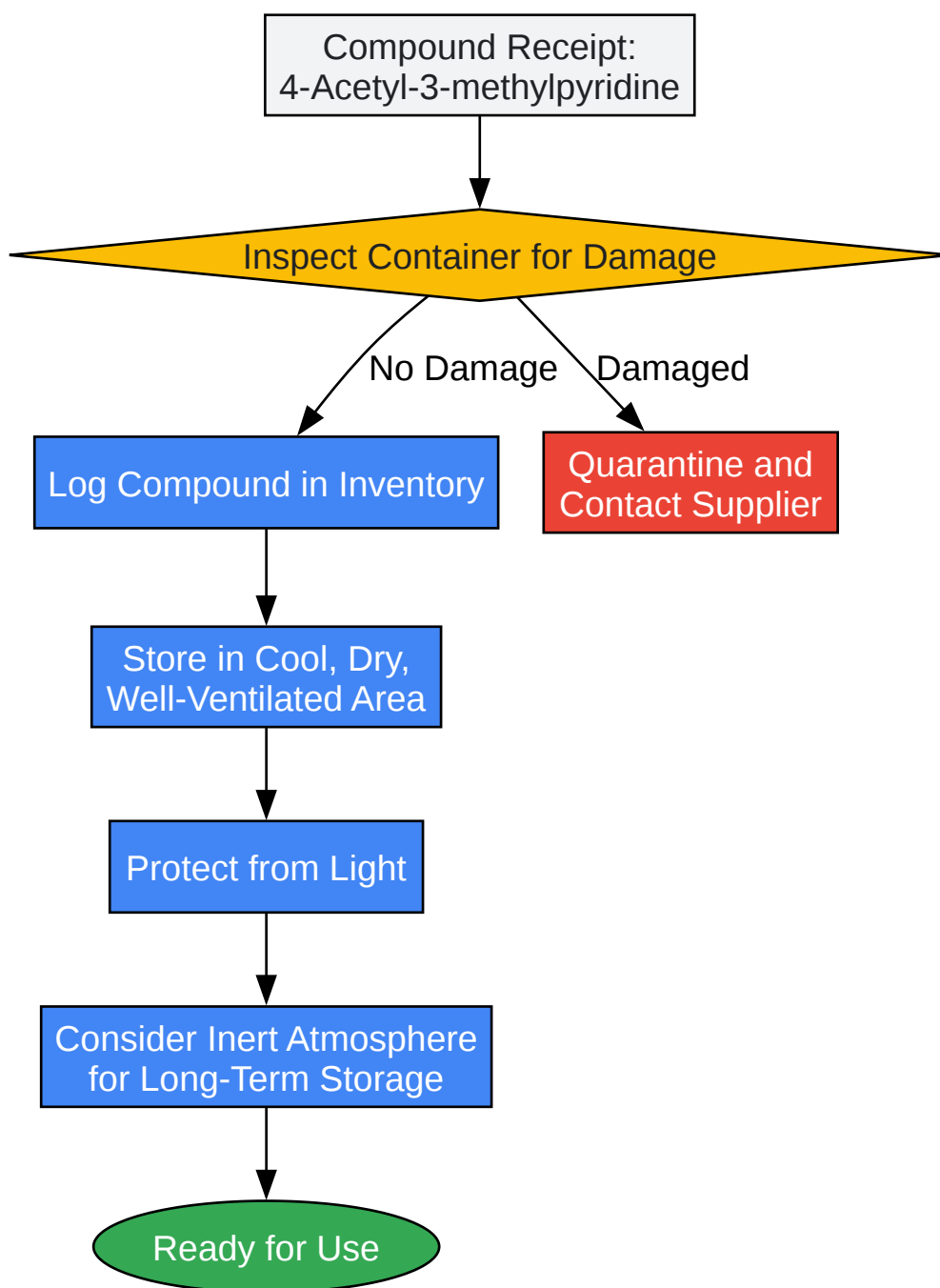
This protocol outlines the steps for preparing a stock solution of **4-Acetyl-3-methylpyridine**, emphasizing safety and accuracy.

- Pre-weighing Preparation:
 - Allow the container of **4-Acetyl-3-methylpyridine** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
 - Work in a well-ventilated chemical fume hood.[2]
 - Wear appropriate Personal Protective Equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[1]
- Weighing the Compound:
 - Tare a clean, dry weighing vessel on an analytical balance.
 - Carefully transfer the desired amount of **4-Acetyl-3-methylpyridine** to the weighing vessel.
 - Record the exact weight.
- Dissolution:

- Transfer the weighed compound to a volumetric flask of the appropriate size.
- Add a small amount of the chosen solvent (e.g., anhydrous DMSO) to dissolve the compound completely. Gentle vortexing may be required.
- Once dissolved, add the solvent to the flask up to the calibration mark.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Storage of the Stock Solution:
 - Transfer the stock solution to a clean, clearly labeled, and tightly sealed container (amber glass is recommended).
 - Store the stock solution at the appropriate temperature, typically -20°C for long-term storage, to minimize degradation.

Visual Workflow for Compound Handling

The following diagram illustrates the decision-making process for the proper storage and handling of **4-Acetyl-3-methylpyridine**.



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Caption: Decision workflow for receiving and storing **4-Acetyl-3-methylpyridine**.

References

- Carl ROTH. (n.d.). Safety Data Sheet: 3-Acetylpyridine. Retrieved from [[Link](#)]

- Post Apple Scientific. (n.d.). Understanding the Properties and Handling of Pyridine Hydrochloride (CAS 628-13-7). Retrieved from [[Link](#)]
- Post Apple Scientific. (2024, March 12). Handling Pyridine: Best Practices and Precautions. Retrieved from [[Link](#)]
- Carl ROTH. (2025, March 31). Safety Data Sheet: Pyridine. Retrieved from [[Link](#)]
- Loba Chemie. (n.d.). PYRIDINE FOR SYNTHESIS Safety Data Sheet. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). 4-acetyl pyridine. Retrieved from [[Link](#)]
- PubChem. (n.d.). 3-Acetylpyridine. Retrieved from [[Link](#)]
- Regis Technologies. (n.d.). Pyridine. Retrieved from [[Link](#)]
- Synerzine. (2019, January 31). SAFETY DATA SHEET 2-Acetyl Pyridine. Retrieved from [[Link](#)]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. [Handling Pyridine: Best Practices and Precautions](https://postapplescientific.com) [postapplescientific.com]
- 3. lobachemie.com [lobachemie.com]
- 4. synerzine.com [synerzine.com]
- 5. carloth.com [carloth.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. [Pyridine - Regis Technologies](https://registech.com) [registech.com]
- 8. fishersci.com [fishersci.com]

- [9. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [10. carlroth.com](https://carlroth.com) [carlroth.com]
- [11. 1520913-40-9|1-\(3-\(3-Methylpyridin-4-yl\)phenyl\)ethan-1-one|BLD Pharm](https://1520913-40-9|1-(3-(3-Methylpyridin-4-yl)phenyl)ethan-1-one|BLD Pharm) [bldpharm.com]
- [12. scispace.com](https://scispace.com) [scispace.com]
- [13. ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [ntp.niehs.nih.gov]
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